

An In-depth Technical Guide to H-Leu-OtBu.HCl for Researchers

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Compound of Interest

Compound Name: *H-Leu-OtBu.HCl*

Cat. No.: *B555351*

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This whitepaper provides a comprehensive technical overview of L-Leucine tert-butyl ester hydrochloride (**H-Leu-OtBu.HCl**), a pivotal amino acid derivative for professionals in research, drug development, and peptide chemistry. This document outlines its chemical properties, synthesis, and key applications, with a focus on its role in peptide synthesis and as a modulator of the mTORC1 signaling pathway.

Core Properties of H-Leu-OtBu.HCl

H-Leu-OtBu.HCl is the hydrochloride salt of the tert-butyl ester of L-leucine. The tert-butyl ester group provides protection for the carboxylic acid functional group of leucine, which is a common strategy in peptide synthesis to prevent unwanted side reactions.

Table 1: Physicochemical Properties of **H-Leu-OtBu.HCl**

Property	Value	Citations
CAS Number	2748-02-9	[1]
Molecular Formula	C ₁₀ H ₂₁ NO ₂ · HCl	[1]
Molecular Weight	223.7 g/mol	[1]
Synonyms	L-Leucine tert-butyl ester hydrochloride, H-Leu-OtBu.HCl	[1]
Appearance	White to off-white crystalline solid	[2]

Table 2: Solubility Data

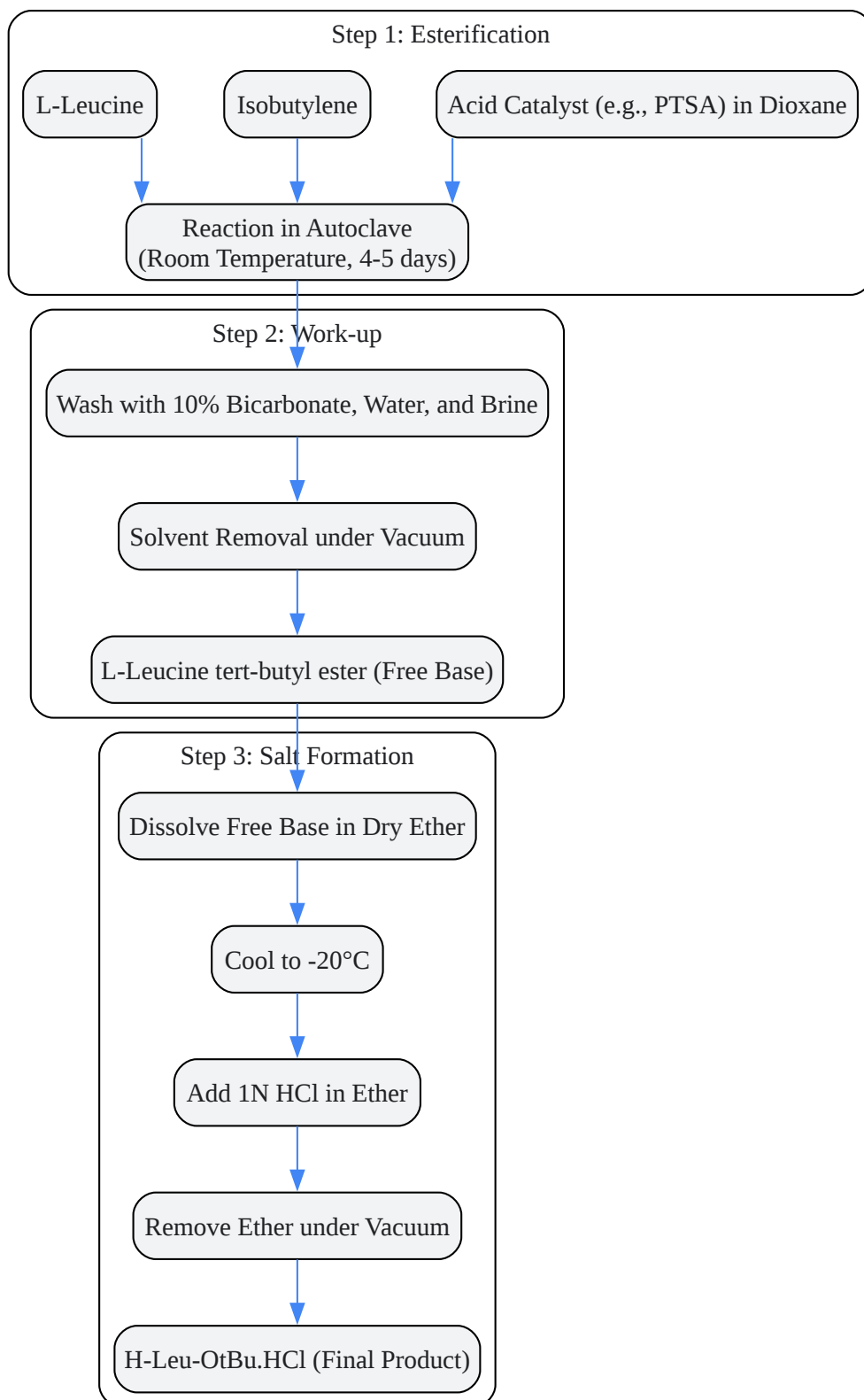
Solvent	Solubility	Citations
DMSO	≥ 50 mg/mL (≥ 223.47 mM)	[2]
DMF	30 mg/mL	[1]
Ethanol	30 mg/mL	[1]
PBS (pH 7.2)	10 mg/mL	[1]

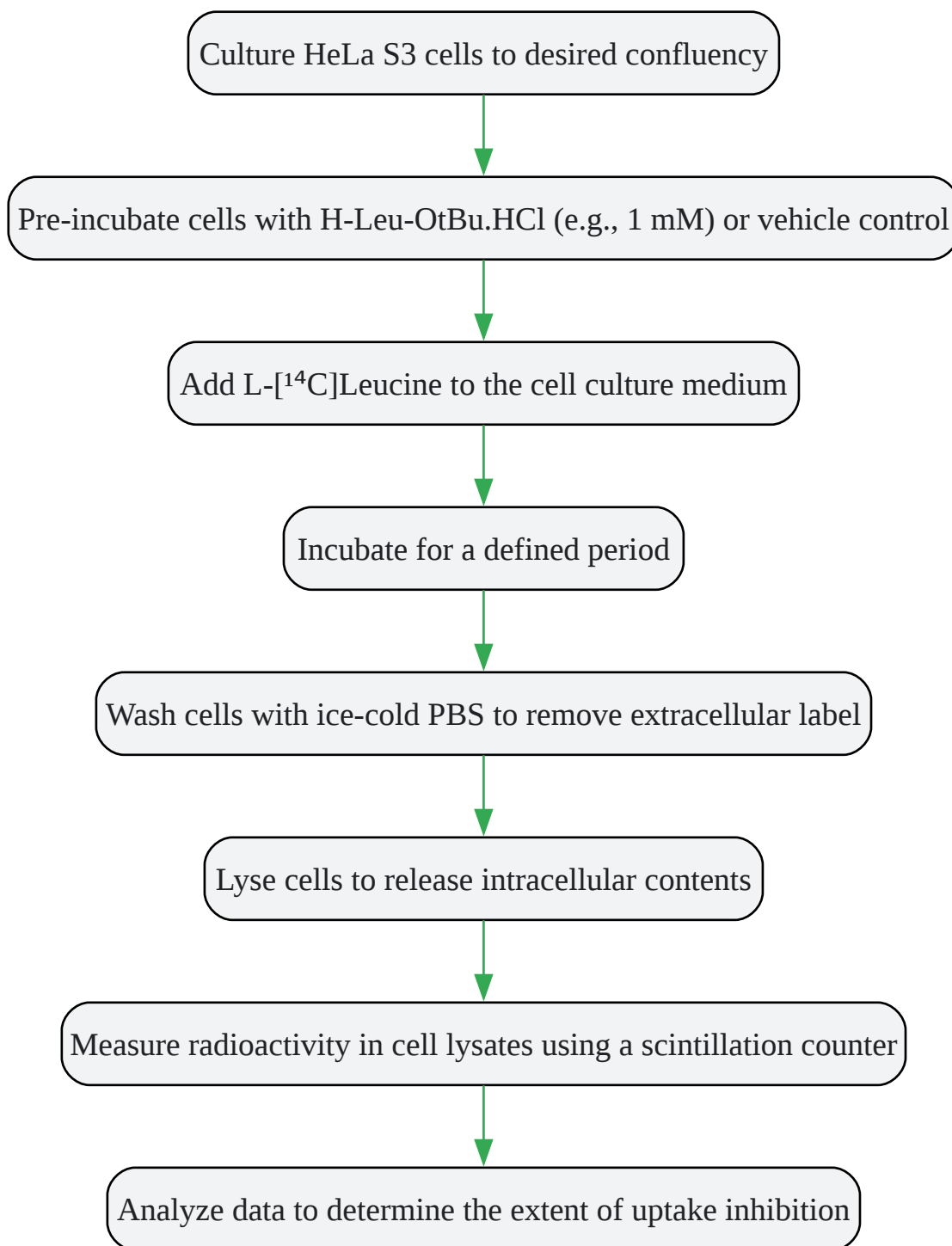
Synthesis and Experimental Protocols

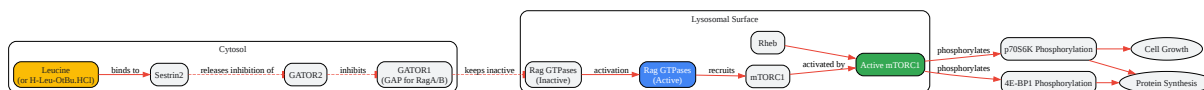
Protocol 1: Synthesis of H-Leu-OtBu.HCl

The synthesis of **H-Leu-OtBu.HCl** is typically achieved by the esterification of L-leucine with isobutylene in the presence of an acid catalyst, followed by conversion to the hydrochloride salt. The following is a representative protocol adapted from established methods for amino acid tert-butyl ester synthesis.[3]

Experimental Workflow for Synthesis







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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. WO2003053909A1 - Process for preparing amino acid tert-butyl ester hydrochloric acid salts - Google Patents [patents.google.com]
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